

# Basic properties of trimethoxy(undec-10-enyl)silane

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## Compound of Interest

Compound Name: 10-Undecenyltrimethoxysilane

CAS No.: 872575-06-9

Cat. No.: B1592826

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An In-Depth Technical Guide to Trimethoxy(undec-10-enyl)silane: Properties, Synthesis, and Applications

## Introduction

Trimethoxy(undec-10-enyl)silane is a bifunctional organosilane molecule of significant interest in the fields of material science, nanotechnology, and biomedical engineering. Its unique structure, featuring a long hydrocarbon chain with a terminal reactive double bond and a hydrolyzable trimethoxysilyl headgroup, allows it to act as a versatile molecular linker.<sup>[1]</sup> This guide provides a comprehensive overview of its fundamental properties, synthesis, reactivity, and applications, with a particular focus on its utility for researchers, scientists, and drug development professionals.

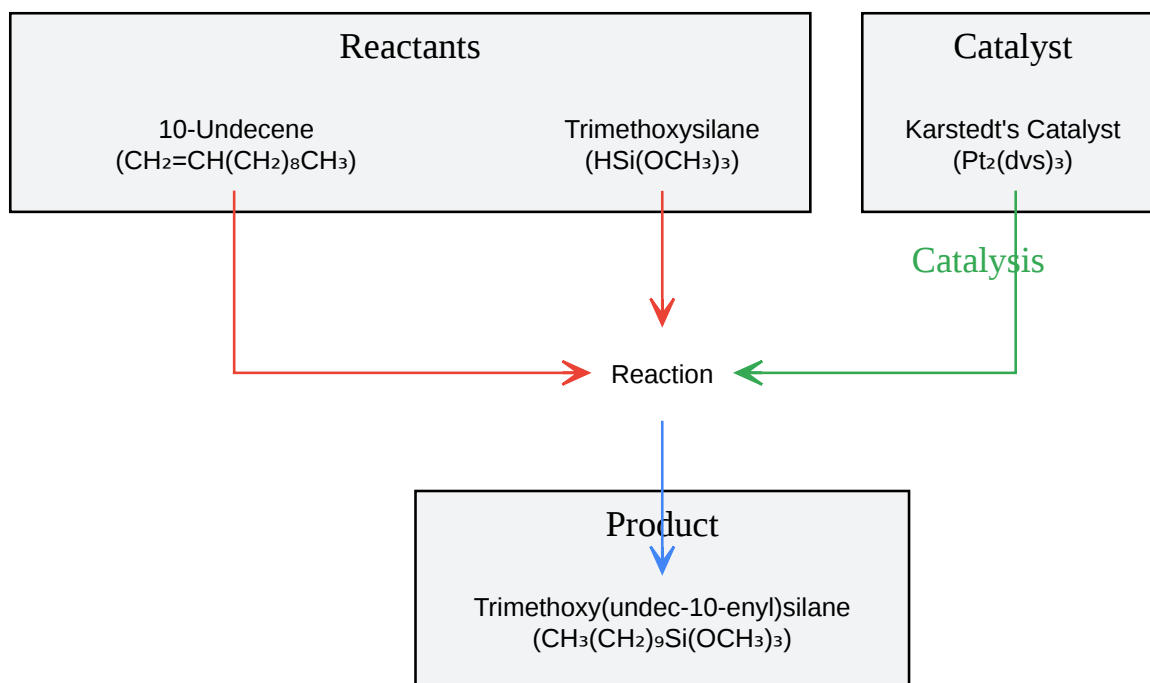
## Chemical and Physical Properties

Trimethoxy(undec-10-enyl)silane is a liquid at room temperature. Its key properties are summarized in the table below.<sup>[1]</sup> The long undecenyl chain imparts significant hydrophobic character, while the trimethoxysilyl group provides a reactive anchor for covalent attachment to hydroxylated surfaces.

Property	Value	Reference
IUPAC Name	trimethoxy(undec-10-enyl)silane	[1]
CAS Number	872575-06-9	[1]
Molecular Formula	C <sub>14</sub> H <sub>30</sub> O <sub>3</sub> Si	[1]
Molecular Weight	274.47 g/mol	[1]
Physical State	Liquid	[1]
Boiling Point	102-105°C at 1 mm Hg	[1]
Density	0.908 g/cm <sup>3</sup>	[1]
Refractive Index	1.4334	[1]

## Synthesis of Trimethoxy(undec-10-enyl)silane

The primary route for the synthesis of trimethoxy(undec-10-enyl)silane is the hydrosilylation of 10-undecene with trimethoxysilane. This reaction typically employs a platinum-based catalyst, such as Karstedt's catalyst, to facilitate the addition of the Si-H bond across the terminal double bond of the alkene.[2] This process is highly efficient and results in the anti-Markovnikov addition product, where the silicon atom attaches to the terminal carbon of the alkene.[3]



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*Synthesis of Trimethoxy(undec-10-enyl)silane.*

## Representative Experimental Protocol

While a specific protocol for trimethoxy(undec-10-enyl)silane is not readily available in the cited literature, the following is a representative procedure for the hydrosilylation of a terminal alkene with a trimethoxysilane, based on established methods.<sup>[2][4]</sup>

- **Reaction Setup:** To a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar, reflux condenser, and dropping funnel, add 10-undecene (1.0 eq) under an inert atmosphere (e.g., argon or nitrogen).
- **Catalyst Addition:** Add Karstedt's catalyst (typically in the range of 10-50 ppm relative to the alkene) to the reaction flask.
- **Addition of Silane:** Slowly add trimethoxysilane (1.0-1.2 eq) dropwise to the stirred solution. The reaction may be exothermic, and the addition rate should be controlled to maintain a safe temperature.

- **Reaction:** After the addition is complete, the reaction mixture is typically heated (e.g., to 60-80 °C) and stirred for several hours until the reaction is complete, as monitored by techniques such as FT-IR (disappearance of the Si-H stretch) or NMR spectroscopy.
- **Purification:** The product is then purified by vacuum distillation to remove any unreacted starting materials and the catalyst.

## Spectroscopic Characterization

The structure of trimethoxy(undec-10-enyl)silane can be confirmed using standard spectroscopic techniques. Although specific spectra for this compound are not provided in the search results, the expected spectral features can be predicted based on its structure and data from analogous compounds.

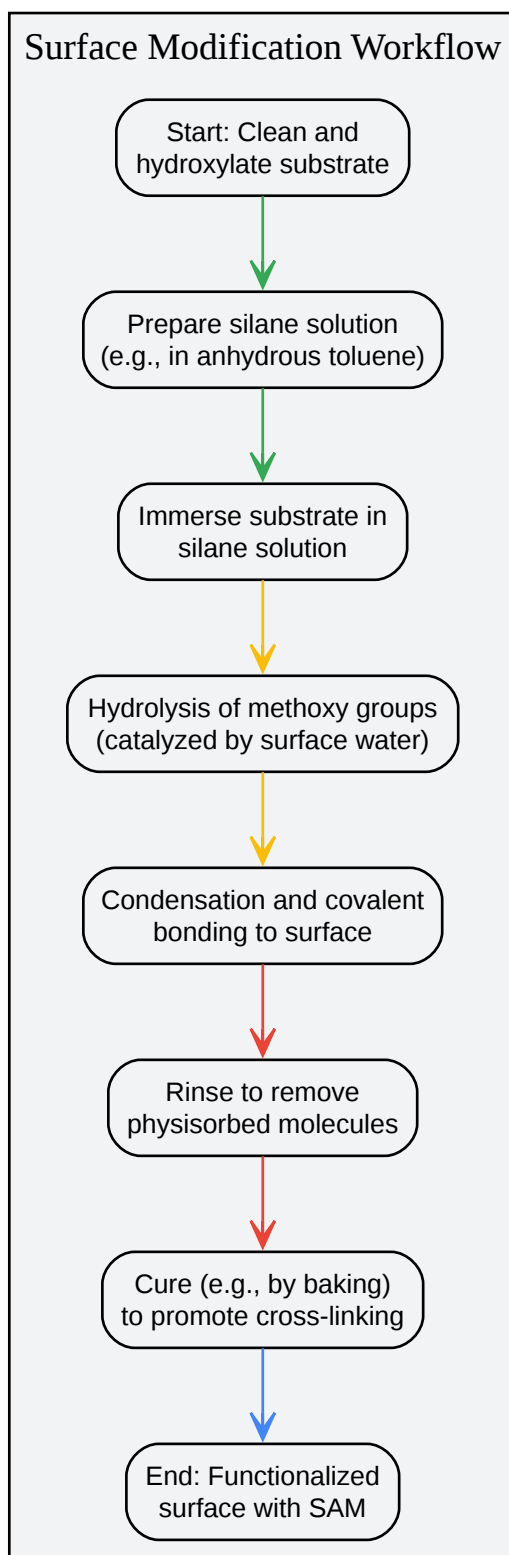
- **<sup>1</sup>H NMR:** The proton NMR spectrum is expected to show characteristic signals for the methoxy protons as a singlet around 3.5 ppm. The long alkyl chain will exhibit a series of multiplets between approximately 0.8 and 1.6 ppm, with a triplet for the terminal methyl group around 0.9 ppm. The protons on the carbon adjacent to the silicon atom will appear as a triplet at a slightly higher chemical shift.
- **<sup>13</sup>C NMR:** The carbon NMR spectrum will show a signal for the methoxy carbons around 50 ppm. The alkyl chain carbons will resonate in the range of 14-34 ppm. The carbon atom bonded to the silicon will be shifted downfield.
- **FT-IR:** The infrared spectrum will be characterized by strong C-H stretching vibrations around 2850-2960 cm<sup>-1</sup>. A strong Si-O-C stretching band is expected around 1090 cm<sup>-1</sup>. The absence of a Si-H stretching band (around 2100-2200 cm<sup>-1</sup>) and the C=C stretching band of the starting alkene (around 1640 cm<sup>-1</sup>) indicates the completion of the hydrosilylation reaction.

## Key Reactions and Mechanisms: Surface Modification

The utility of trimethoxy(undec-10-enyl)silane lies in its ability to form robust, self-assembled monolayers (SAMs) on hydroxylated surfaces such as glass, silicon wafers, and metal oxides.

[3][5] This process occurs in two main steps:

- Hydrolysis: In the presence of trace amounts of water, the methoxy groups (-OCH<sub>3</sub>) on the silicon atom hydrolyze to form silanol groups (-OH).
- Condensation: These silanol groups then condense with hydroxyl groups on the substrate surface, forming stable covalent Si-O-Substrate bonds. Additionally, adjacent silanol groups can condense with each other to form a cross-linked siloxane (Si-O-Si) network, which enhances the stability of the monolayer.



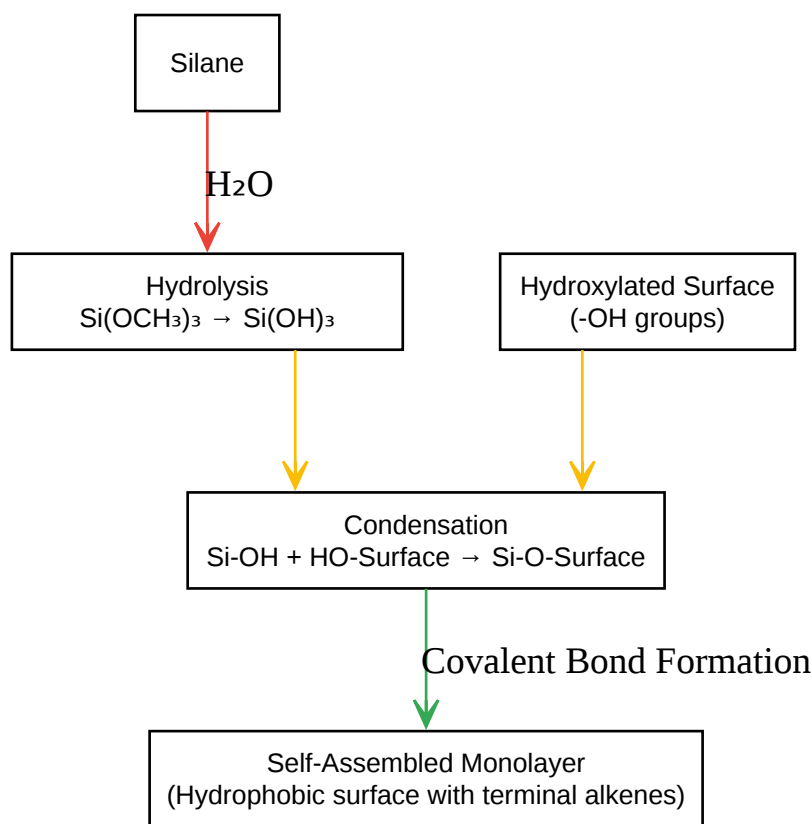
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*Typical workflow for surface modification.*

## Applications in Research and Drug Development

The ability to form well-defined and stable monolayers makes trimethoxy(undec-10-enyl)silane a valuable tool for tailoring the surface properties of materials.

- **Surface Hydrophobization:** The long alkyl chain creates a non-polar, hydrophobic surface, which is useful for creating water-repellent coatings.[1]
- **Biomedical Applications:** Silane-based coatings are extensively explored for modifying the surfaces of biomedical implants.[5][6] By creating a well-defined interface, one can control protein adsorption, cellular adhesion, and the overall biocompatibility of the implant.[5][6] The terminal double bond of trimethoxy(undec-10-enyl)silane provides a handle for further functionalization, allowing for the attachment of bioactive molecules such as peptides, growth factors, or drugs.
- **Biosensors:** Self-assembled monolayers are a cornerstone of modern biosensor technology. [3] They provide a platform for the controlled immobilization of biorecognition elements (e.g., antibodies, enzymes, DNA) onto a transducer surface.[3][7] The long alkyl chain of trimethoxy(undec-10-enyl)silane can help to create a well-ordered monolayer that minimizes non-specific binding and provides a suitable environment for the immobilized biomolecules.
- **Drug Delivery:** The surface modification of nanoparticles (e.g., mesoporous silica nanoparticles) is a key strategy in advanced drug delivery systems.[8][9] Silanization can be used to control the surface chemistry of these nanoparticles, for instance, to improve their stability in biological media, to attach targeting ligands for cell-specific delivery, or to create stimuli-responsive systems for controlled drug release.[8][9]



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*Formation of a self-assembled monolayer.*

## Safety and Handling

A specific Safety Data Sheet (SDS) for trimethoxy(undec-10-enyl)silane was not found in the search results. However, based on the SDS for analogous compounds such as trimethoxy-n-octylsilane and other alkoxy silanes, the following hazards and handling precautions should be considered.<sup>[10]</sup>

- **Hazards:** May cause skin and eye irritation.<sup>[10]</sup> Inhalation of vapors may cause respiratory irritation. Alkoxy silanes are moisture-sensitive and will react with water, including moisture in the air, to produce methanol and the corresponding silanol. Methanol is toxic and flammable.
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood.<sup>[10]</sup> Wear appropriate personal protective equipment (PPE), including safety glasses or goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.<sup>[10]</sup>

- Storage: Store in a tightly sealed container in a cool, dry place away from moisture and sources of ignition.

## Conclusion

Trimethoxy(undec-10-enyl)silane is a valuable and versatile molecule for the chemical modification of surfaces. Its dual functionality allows for the formation of robust, covalently bound self-assembled monolayers with a tailorable surface chemistry. These properties make it a powerful tool for researchers in material science, and particularly for those in the biomedical and drug development fields who seek to control the interface between synthetic materials and biological systems. Careful handling in a moisture-free environment is crucial for both safety and successful application.

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